

High-Resolution HPLC Analysis of Ivermectin & Related Compounds: USP Compliant Protocol

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Compound of Interest

Compound Name: *Delta-2-ivermectin B1a*

Cat. No.: *B1151834*

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Introduction & Scope

Ivermectin is a macrocyclic lactone derivative, primarily consisting of two homologous components: H2B1a (not less than 90.0%) and H2B1b (the remainder).[1][2] Because the efficacy and safety profile of Ivermectin depend heavily on the ratio of these components and the absence of specific degradation products (such as the

-isomer and 8a-oxo derivatives), the United States Pharmacopeia (USP) mandates rigorous testing conditions.

This guide provides a comprehensive protocol for the determination of Ivermectin Related Compounds (Organic Impurities) using High-Performance Liquid Chromatography (HPLC). It is designed to meet the stringent requirements of the current USP monograph, emphasizing the separation of the critical B1a/B1b pair and the detection of trace impurities.

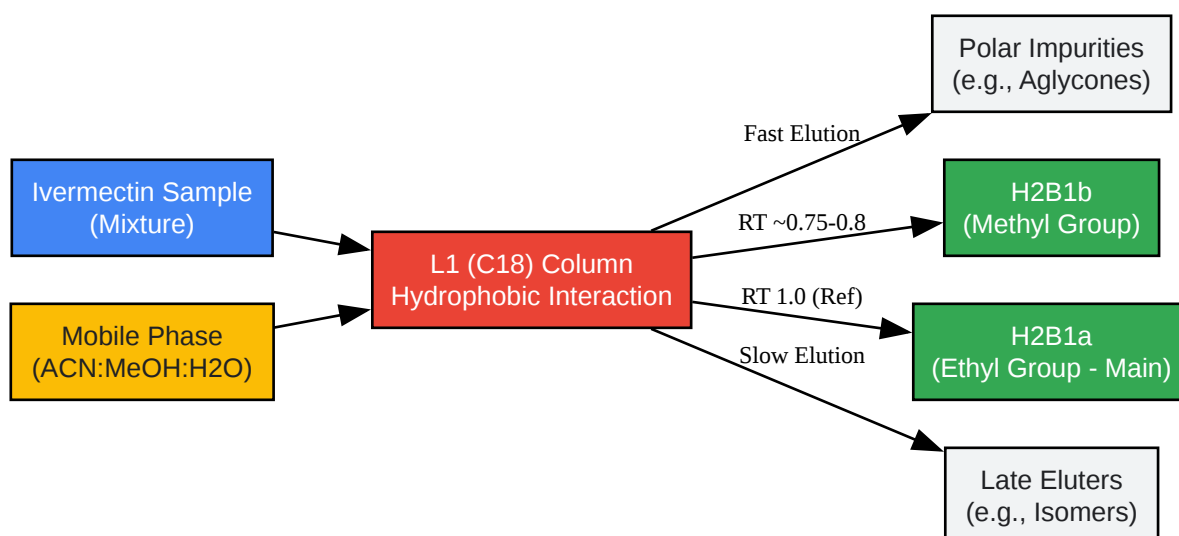
Method Principle

The separation relies on Reversed-Phase Liquid Chromatography (RPLC) using an Octadecyl Silane (C18, L1) stationary phase. Ivermectin molecules are highly hydrophobic macrocycles.

The separation mechanism exploits the subtle hydrophobicity differences between the ethyl group (on B1a) and the methyl group (on B1b) at the C-25 position.

- Detection: UV absorbance at 245 nm (targeting the conjugated diene system).
- Mobile Phase: A ternary mixture of Acetonitrile, Methanol, and Water.[2][3][4][5][6] The high organic content is necessary to elute the hydrophobic macrocycles, while the water fraction modulates the selectivity (separation factor,) between the homologues.

Separation Logic Diagram



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Figure 1: Separation logic showing the elution order based on hydrophobic interaction with the C18 ligand.

Materials & Reagents

Reagents

- Acetonitrile (ACN): HPLC Grade.
- Methanol (MeOH): HPLC Grade.

- Water: HPLC Grade (18.2 MΩ·cm).
- Ivermectin Reference Standard (RS): USP Catalog No. 1354309 (Contains H2B1a and H2B1b).

Chromatographic System

- Instrument: HPLC equipped with a binary/quaternary pump and UV detector.
- Column: 4.6 mm × 25 cm; 5-μm packing L1 (C18).[4]
 - Recommended: Phenomenex Luna C18(2) or equivalent high-carbon load column.
- Temperature Control: Column oven capable of maintaining 30°C ± 1°C.

Experimental Protocol

Mobile Phase Preparation

Composition: Acetonitrile : Methanol : Water (53 : 35 : 12)[6]

- Measure 530 mL of Acetonitrile.
- Measure 350 mL of Methanol.
- Measure 120 mL of Water.[5]
- Mix thoroughly.
- Critical Step: Degas and filter through a 0.45 μm nylon membrane. Note: Incomplete degassing causes baseline noise at 245 nm, masking trace impurities.

Standard & Sample Preparation[2][3][4][6][7]

Solution	Preparation Method	Concentration
Diluent	100% Methanol (HPLC Grade)	N/A
Standard Solution	Dissolve USP Ivermectin RS in Diluent.	0.4 mg/mL
Sample Solution	Dissolve bulk Ivermectin in Diluent.	0.4 mg/mL
Sensitivity Sol.	Dilute Standard Solution 1:2000.	0.0002 mg/mL

Chromatographic Conditions[1][2][4][5][6][7][8]

- Flow Rate: 1.5 mL/min (Adjustable $\pm 10\%$ to meet system suitability).
- Injection Volume: 20 μL (Bulk) or 50 μL (depending on sensitivity requirements).
- Detector: UV @ 245 nm.[1][3][4]
- Column Temperature: 30°C.
- Run Time: 2.5 times the retention time of the main peak (H2B1a).

System Suitability (Self-Validating System)

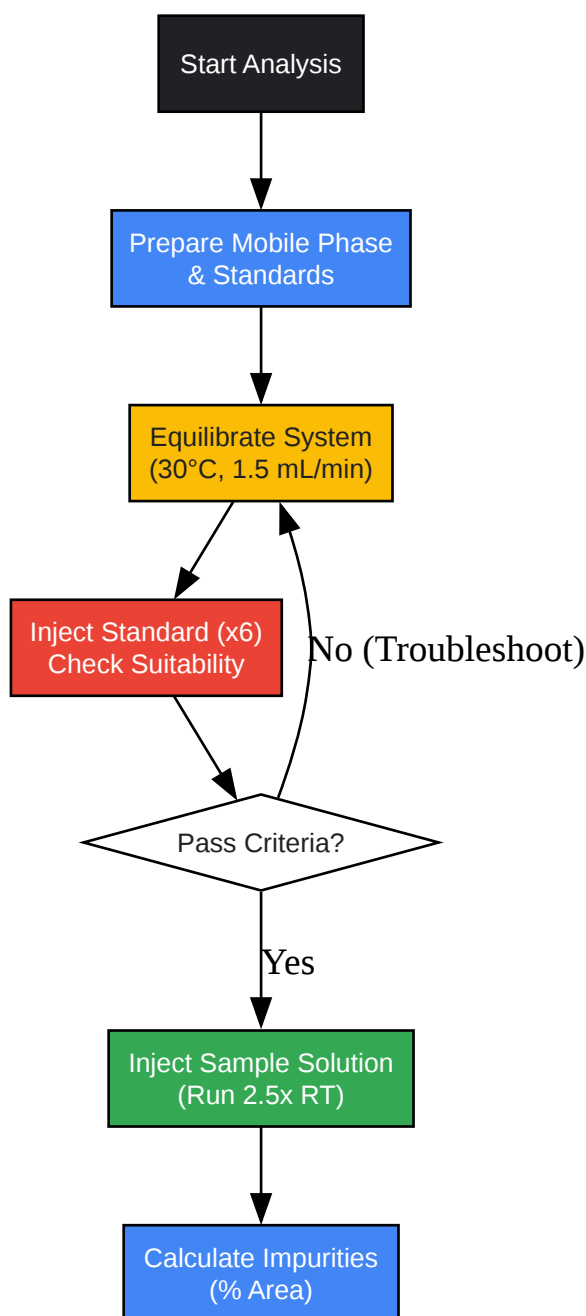
Before analyzing samples, the system must pass the following "Self-Validating" criteria to ensure data integrity.

Parameter	Acceptance Criteria (USP)	Troubleshooting
Resolution (R)	NLT 3.0 between H2B1b and H2B1a	Decrease flow rate or check column aging.
Tailing Factor (T)	NMT 2.5 for H2B1a	Check for column void or inlet filter blockage.
Efficiency (N)	NLT 2000 plates (H2B1a)	Replace column if <1500.
RSD (Area)	NMT 1.0% (n=6 injections)	Check injector precision or pump stability.

- Relative Retention Times (RRT):
 - H2B1b: ~0.75 – 0.82
 - H2B1a: 1.00 (Reference)
 - 8a-oxo-H2B1a: ~0.70

Workflow & Calculation

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow ensuring system suitability compliance before sample analysis.

Calculation Formula

For Related Compounds, USP typically uses the Area Normalization method (unless a specific impurity standard is available).

[2][4]

Where:

- = Peak response (area) of the individual impurity.[2]
- = Sum of responses of all peaks (including H2B1a and H2B1b).

Acceptance Limits (General USP):

- H2B1a + H2B1b: 95.0% – 102.0%[1][2][7]
- Individual Impurities: NMT 1.0% (varies by specific impurity).[2][4][7]
- Total Impurities: NMT 4.0% (excluding main peaks).[7]

Expert Insights & Troubleshooting

Temperature Sensitivity

Ivermectin isomers are sensitive to thermodynamic changes. A fluctuation of $\pm 2^{\circ}\text{C}$ can significantly alter the resolution between H2B1b and H2B1a.

- Recommendation: Use a column heater with active pre-heating to ensure the mobile phase enters the column at exactly 30°C .

Peak Merging

The "8a-oxo" impurity (RRT ~ 0.7) elutes very close to H2B1b (RRT ~ 0.8).

- Solution: If resolution is poor, slightly increase the water content in the mobile phase (e.g., from 12% to 13-14%). This increases the retention of the main peaks, often improving the separation of early-eluting polar impurities.

Baseline Stability at 245 nm

The ternary mixture (ACN/MeOH) can absorb UV at lower wavelengths.

- Tip: Ensure the reference cell in the detector is not trapping air bubbles. Use a back-pressure regulator (approx. 50-100 psi) on the detector waste line to prevent outgassing in

the flow cell.

References

- United States Pharmacopeia (USP). USP Monograph: Ivermectin. [1][6][8] USP-NF. [7] (Accessed Feb 2026).
- Merck Millipore. HPLC Application Note: USP method - Ivermectin using Purospher STAR columns. [9]
- Phenomenex. Ivermectin and Related Substances: Ph. [1][5][6] Eur. Monograph 1336 / USP Adaptation.
- DrugFuture. USP Ivermectin Tablets Monograph Details.

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Sources

- 1. electronicsandbooks.com [electronicsandbooks.com]
- 2. uspbpep.com [uspbpep.com]
- 3. trungtamthuoc.com [trungtamthuoc.com]
- 4. uspnf.com [uspnf.com]
- 5. phenomenex.com [phenomenex.com]
- 6. Ivermectin Tablets [drugfuture.com]
- 7. trungtamthuoc.com [trungtamthuoc.com]
- 8. researchgate.net [researchgate.net]
- 9. merckmillipore.com [merckmillipore.com]
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